

Personal protective equipment for handling Schisantherin C

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Compound of Interest

Compound Name: Schisantherin C

Cat. No.: B15567248

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Essential Safety and Handling Guide for Schisantherin C

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **Schisantherin C**, a bioactive lignan isolated from Schisandra sphenantera. Due to conflicting safety data, a cautious approach is strongly recommended. While some sources classify **Schisantherin C** as non-hazardous, related compounds and extracts from its plant source exhibit properties of toxicity. Therefore, it is prudent to handle this compound as potentially hazardous.

Chemical and Physical Properties

A summary of the known quantitative data for **Schisantherin C** is presented below. This information is essential for preparing solutions and understanding its physical characteristics in a laboratory setting.

Property	Value	Reference
Molecular Formula	C ₂₈ H ₃₄ O ₉	[1]
Molecular Weight	514.57 g/mol	[1]
Appearance	Solid powder	[2]
Solubility	Soluble in DMSO. Also soluble in Chloroform, Dichloromethane, Ethyl Acetate, and Acetone.	[1] [3]
Storage	Store powder at -20°C for long-term stability (up to 3 years). Solutions in DMSO can be stored at -20°C for up to two weeks. For short-term storage (days to weeks), 0-4°C is suitable.	

Hazard Assessment and Personal Protective Equipment (PPE)

Given the lack of definitive toxicity data for **Schisantherin C**, it is imperative to treat it as a compound with unknown toxicity. A related compound, Schisandrin C, is classified under the Globally Harmonized System (GHS) as "Harmful if swallowed" and "Very toxic to aquatic life with long lasting effects". Furthermore, extracts from *Schisandra chinensis* have demonstrated acute toxicity to aquatic organisms. Therefore, the following PPE and handling precautions are mandatory.

Recommended Personal Protective Equipment (PPE):

PPE Category	Item	Specification
Hand Protection	Nitrile or other impervious gloves	Ensure gloves are compatible with the solvents being used.
Eye Protection	Safety glasses with side shields or chemical splash goggles	Goggles are required when there is a splash hazard.
Body Protection	Laboratory coat	Should be fully buttoned.
Respiratory Protection	Use in a certified chemical fume hood	To avoid inhalation of the powder.

Operational Plan for Handling Schisantherin C

A systematic approach to handling **Schisantherin C** is critical to minimize exposure and ensure safety. The following step-by-step guidance should be followed.

1. Preparation and Weighing:

- All handling of powdered **Schisantherin C** should be conducted within a certified chemical fume hood to prevent inhalation of airborne particles.
- Before use, allow the vial to equilibrate to room temperature for at least one hour.
- Use appropriate tools (e.g., spatulas) for transferring the powder.
- Clean all surfaces and equipment with a suitable solvent (e.g., 70% ethanol) after handling.

2. Solution Preparation:

- **Schisantherin C** is soluble in DMSO and other organic solvents.
- When preparing stock solutions, add the solvent to the vial containing the powder slowly to avoid splashing.
- If making aliquots for storage, use tightly sealed vials and store at -20°C.

3. Experimental Use:

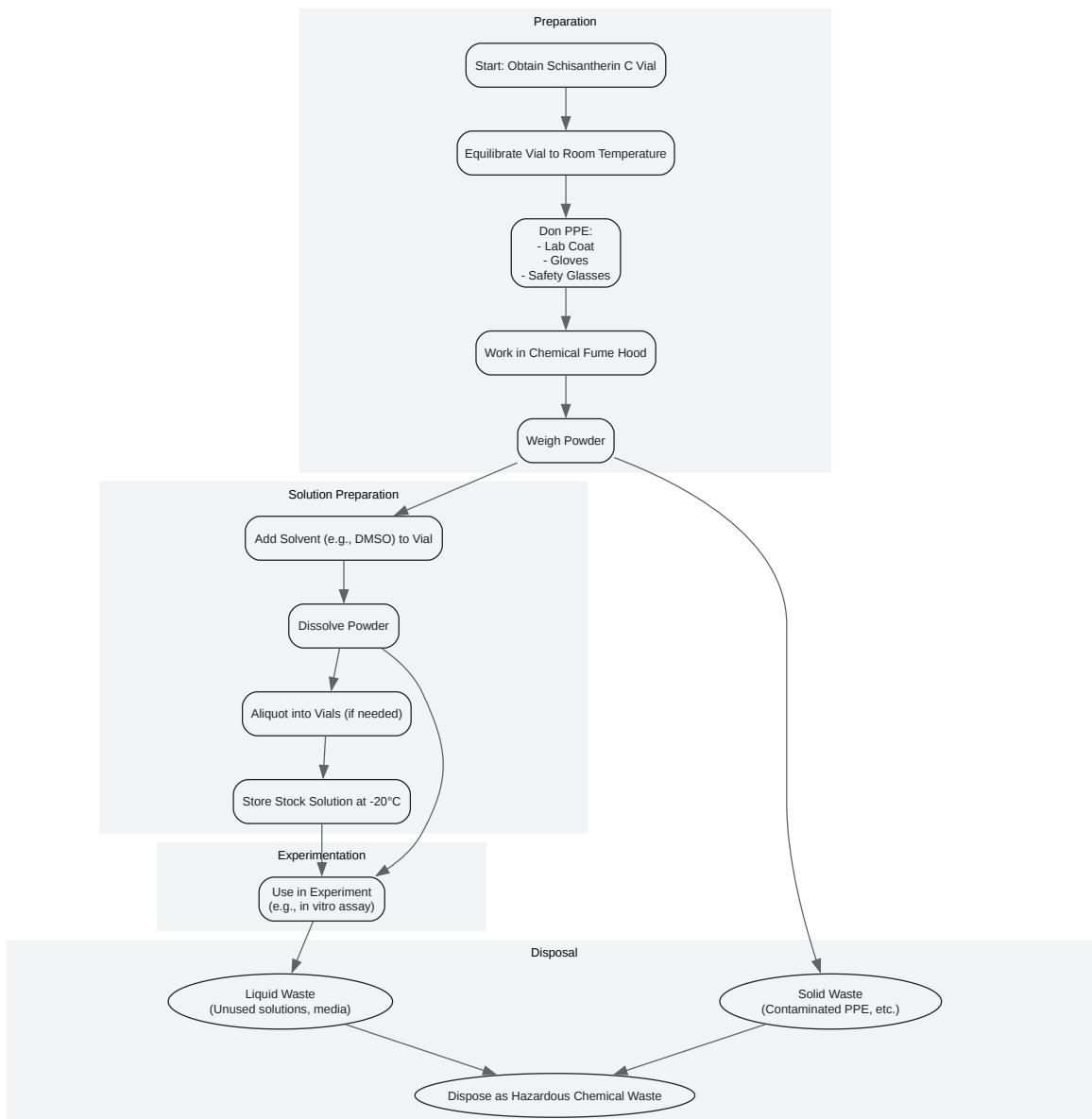
- When using **Schisantherin C** in in vitro studies, standard sterile cell culture techniques should be employed in a biological safety cabinet.
- All equipment and consumables that come into contact with **Schisantherin C** should be considered contaminated and decontaminated or disposed of appropriately.

Disposal Plan

Proper disposal of **Schisantherin C** and associated waste is crucial to prevent environmental contamination, particularly given the potential for aquatic toxicity.

- Solid Waste: Unused **Schisantherin C** powder and any materials grossly contaminated with the powder (e.g., weighing paper, contaminated gloves) should be collected in a sealed, labeled hazardous waste container.
- Liquid Waste: Solutions containing **Schisantherin C**, including unused stock solutions and experimental media, should be collected in a designated hazardous waste container for organic or chemical waste. Do not pour down the drain.
- Sharps: Needles, syringes, or other sharps contaminated with **Schisantherin C** should be disposed of in a designated sharps container for hazardous chemical waste.
- All waste must be disposed of in accordance with local, state, and federal regulations. Contact your institution's Environmental Health and Safety (EHS) department for specific guidance on chemical waste disposal.

Workflow for Safe Handling of Schisantherin C

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Caption: Workflow for the safe handling of **Schisantherin C** from receipt to disposal.

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